

The Olfactory Signature of Hexyl Isovalerate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexyl isovalerate

Cat. No.: B077030

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Hexyl isovalerate, a key ester in the flavor and fragrance industry, presents a complex and nuanced olfactory profile. This technical guide provides an in-depth analysis of its scent and flavor characteristics, supported by quantitative data, detailed experimental methodologies, and visual representations of its synthesis and analysis.

Odor and Flavor Profile

Hexyl isovalerate is predominantly characterized by a sweet, fruity, and green aroma.^{[1][2]} Its scent is most frequently compared to that of apples, particularly green or unripe apples, with distinct notes of apple skin.^{[3][4][5][6]} Secondary olfactory notes include strawberry, pear, and general tropical fruit undertones.^{[1][3][7][8]} Some sources also describe a waxy or pungent quality to the aroma.^{[3][9]} This combination of scents contributes to a perception of natural and crisp fruitiness.^[3]

The flavor profile of **hexyl isovalerate** mirrors its aroma, being described as green, fruity, and apple-like, with nuances of ripe, waxy pear.^{[1][4][8]} It is utilized in the food industry to impart apple and tropical flavors to a variety of products, including beverages, candies, and baked goods.^[7]

Quantitative Data

A summary of the key quantitative data for **hexyl isovalerate** is presented in the table below, providing a comparative overview of its physicochemical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₂ O ₂	[1]
Molecular Weight	186.29 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][3][10]
Boiling Point	215 °C	[1][10][11]
Flash Point	84 - 88 °C (190 °F)	[1][10][12]
Specific Gravity	0.852 - 0.859 g/mL @ 25°C	[10][12]
Refractive Index	1.417 - 1.421 @ 20°C	[10][12]
Vapor Pressure	0.158 mmHg @ 25 °C (est.)	[3][11]
Water Solubility	12.56 mg/L @ 25 °C (est.)	[3][11]
Odor Threshold	No data available	[8]

Experimental Protocols

Synthesis of Hexyl Isovalerate via Fischer Esterification

Hexyl isovalerate is synthesized through the Fischer esterification of n-hexanol and isovaleric acid, catalyzed by an acid.

Materials:

- n-Hexanol
- Isovaleric acid
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware including a round-bottom flask, Dean-Stark apparatus, reflux condenser, separatory funnel, and distillation apparatus.

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, combine equimolar amounts of n-hexanol and isovaleric acid.
- Add toluene to the flask.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until the theoretical amount of water has been collected, indicating the reaction is complete.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene solvent using a rotary evaporator.
- Purify the resulting crude **hexyl isovalerate** by fractional distillation under reduced pressure.

Sensory Analysis using Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify the specific volatile compounds responsible for the aroma of a sample.

Equipment:

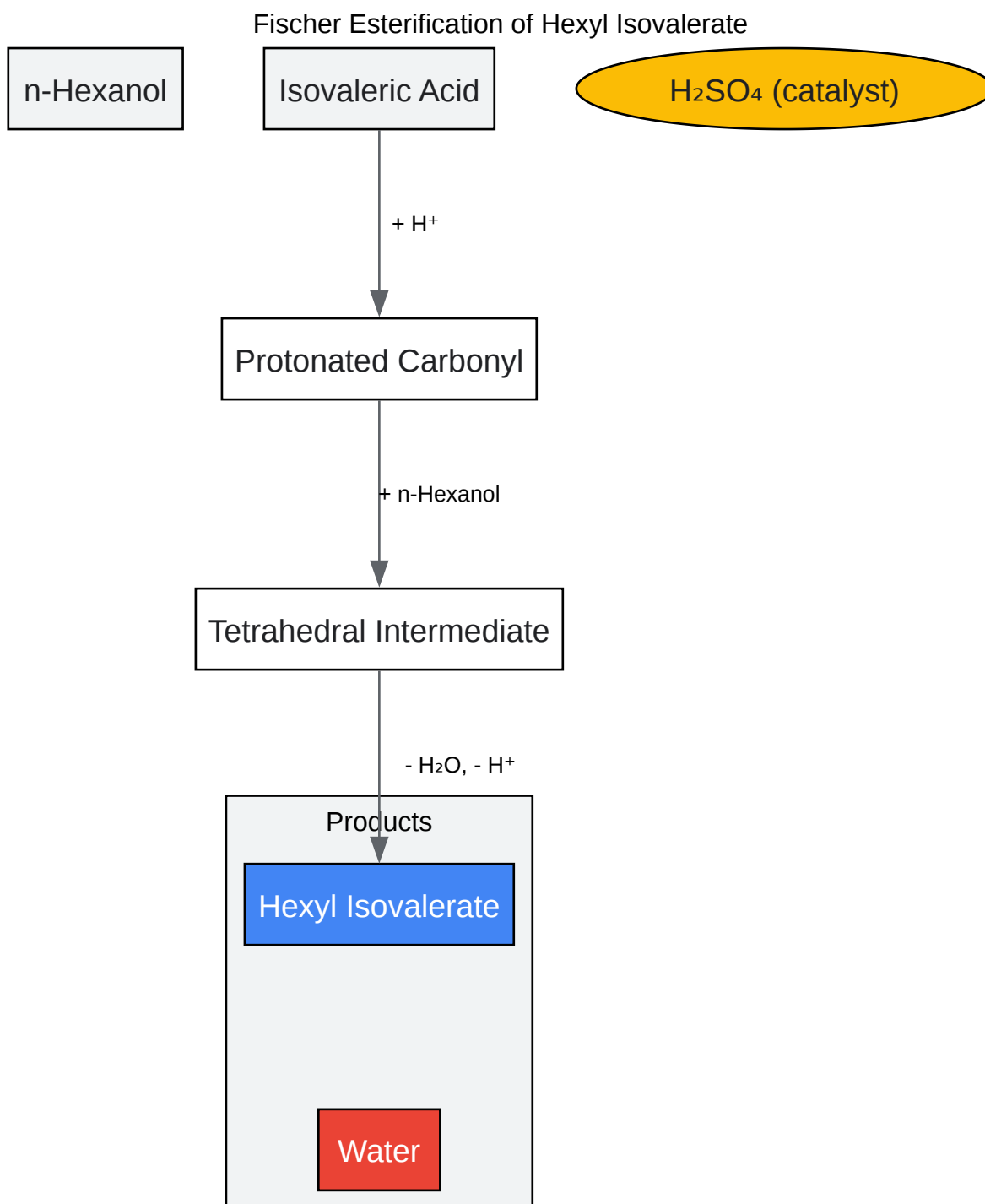
- Gas chromatograph (GC) with a flame ionization detector (FID) and an olfactometry port.
- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5 or equivalent).
- Trained sensory panelists.

Procedure:

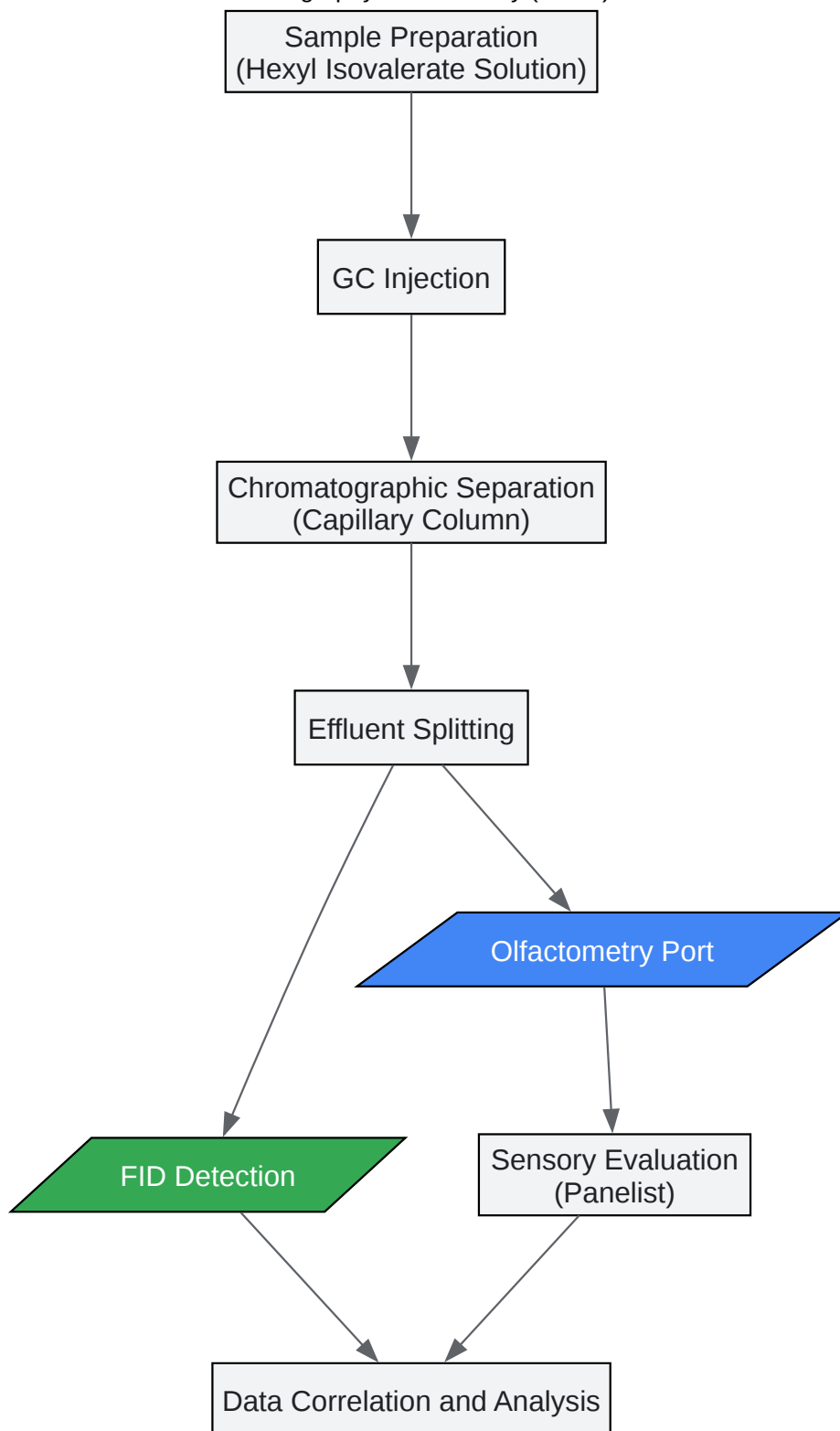
- Sample Preparation: Prepare a dilute solution of **hexyl isovalerate** in an appropriate solvent (e.g., ethanol).
- Injection: Inject a small volume of the prepared sample into the GC.
- Separation: The volatile compounds are separated based on their boiling points and polarity as they pass through the capillary column.
- Detection: The column effluent is split between the FID and the olfactometry port. The FID provides a chromatogram showing the chemical composition of the sample.
- Olfactory Evaluation: A trained panelist sniffs the effluent from the olfactometry port and records the odor description and intensity for each eluting compound at specific retention times.
- Data Analysis: The data from the FID and the olfactometry port are correlated to identify which chromatographic peaks correspond to specific aroma characteristics.

Visualizations

Synthesis Pathway of Hexyl Isovalerate



Gas Chromatography-Olfactometry (GC-O) Workflow

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